

Application Notes: Cobalt Phosphate in Ceramic and Glass Pigmentation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt(II) phosphate

Cat. No.: B085627

[Get Quote](#)

1.0 Introduction

Cobalt(II) phosphate ($\text{Co}_3(\text{PO}_4)_2$) is an inorganic compound widely utilized as a pigment, commercially known as cobalt violet.[1][2][3] Its primary applications in the arts and industry are centered on its ability to produce vibrant, stable, and heat-resistant violet to blue hues in various media, most notably ceramics and glass.[1] Compounds based on cobalt have been used for centuries to impart rich blue colors to glass, glazes, and ceramics.[4] The unique chemical stability and resistance to high temperatures and light make cobalt phosphate an essential material for decorative and functional applications requiring lasting color performance.[1]

In the ceramics industry, cobalt phosphate is highly valued as a stable, non-fading pigment for glazes, tiles, and porcelain, retaining its hue even after multiple high-temperature firings.[1] In glass manufacturing, it is used to create rich blue and violet colors in products like bottles and stained glass.[1][5] The coloration mechanism in both ceramics and glass is based on ion coloring, where the electron transitions of the Co^{2+} ion within the matrix cause selective absorption of visible light.[6][7]

These notes provide detailed protocols for the synthesis of cobalt phosphate pigment and its application in ceramic and glass formulations, along with key performance data for researchers and scientists in materials science.

Physicochemical Properties

Cobalt phosphate's utility as a pigment is grounded in its inherent physical and chemical properties. It is a purple solid, insoluble in water, and stable at the high temperatures required for ceramic firing and glass melting.[1][3]

Table 1: Summary of Physicochemical Properties of **Cobalt(II) Phosphate**

Property	Value	References
Chemical Formula	$\text{Co}_3(\text{PO}_4)_2$	[1][3]
Molar Mass	366.742 g/mol	[2][3]
Appearance	Fine powder with a blue to violet hue	[1][2]
Common Name	Cobalt Violet	[2][3]
Color Index	Pigment Violet 14 (PV14)	[8][9]
Density	3.81 g/cm ³	[2][3]
Melting Point	1,160 °C (2,120 °F)	[3]
Solubility	Insoluble in water; soluble in acids	[1]
Crystal Structure	Anhydrous $\text{Co}_3(\text{PO}_4)_2$ features Co^{2+} in both octahedral and pentacoordinate sites	[3]

Experimental Protocols

Protocol 1: Synthesis of Cobalt(II) Phosphate Pigment via Co-Precipitation

This protocol describes a common laboratory method for synthesizing **cobalt(II) phosphate** powder from aqueous solutions of cobalt(II) and phosphate salts.[3][9] The chemical precipitation method is a viable route for preparing cobalt-based ceramic dyes.[6]

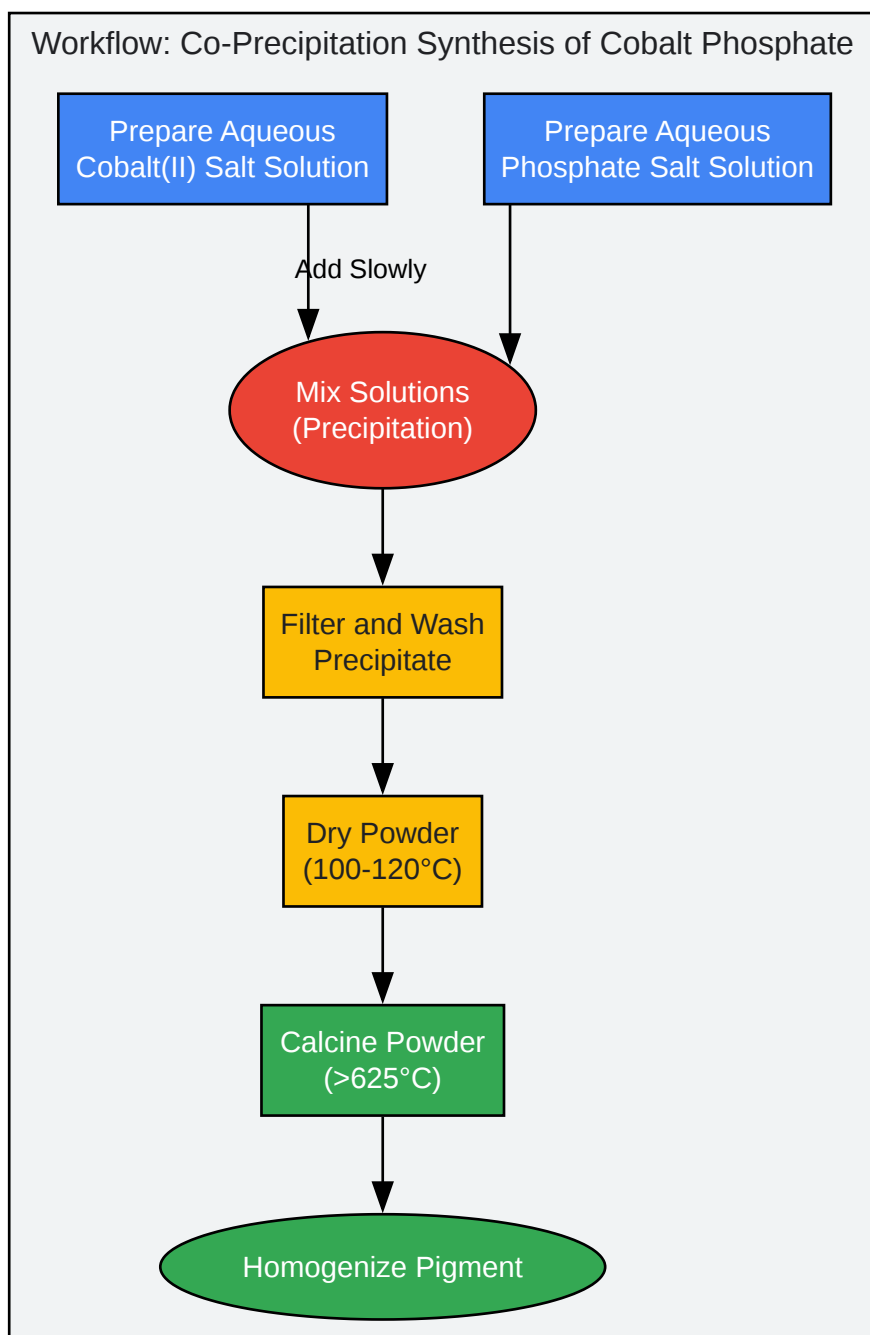
Materials:

- Cobalt(II) chloride (CoCl_2) or other soluble cobalt(II) salt
- Disodium hydrogenphosphate (Na_2HPO_4) or other soluble phosphate salt
- Deionized water
- Beakers
- Stirring apparatus
- Filtration system (e.g., Büchner funnel and vacuum flask)
- Drying oven
- Furnace for calcination
- Mortar and pestle

Procedure:

- Prepare Precursor Solutions:
 - Prepare a solution of cobalt(II) chloride by dissolving it in deionized water (e.g., 2.0 g CoCl_2 in 20 mL water).[9]
 - Prepare a separate solution of sodium hydrogenphosphate by dissolving it in deionized water (e.g., 1.3 g Na_2HPO_4 in 20 mL water).[9]
- Precipitation:
 - While stirring, slowly pour the cobalt(II) chloride solution into the sodium hydrogenphosphate solution.[9]
 - A violet precipitate of **cobalt(II) phosphate** will form immediately.[10]
- Filtration and Washing:
 - Filter the resulting precipitate using a filtration system.[9]

- Wash the collected solid several times with deionized water to remove soluble byproducts.
- Drying:
 - Dry the filtered pigment in a drying oven at approximately 100-120 °C until all moisture is removed.[\[9\]](#)
- Calcination (Optional but Recommended):
 - For enhanced stability and color development, calcine the dried powder in a furnace. The crystallization of $\text{Co}_3(\text{PO}_4)_2$ can occur at temperatures around 625 °C.[\[6\]](#) A typical calcination temperature might be 800-1000 °C for 1-2 hours.
- Homogenization:
 - After cooling, homogenize the final pigment powder using a mortar and pestle to break up any agglomerates.[\[9\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of cobalt phosphate pigment.

Protocol 2: Application in Ceramic Glazes

This protocol outlines the steps for incorporating cobalt phosphate pigment into a ceramic glaze formulation. Cobalt is a potent blue colorant in glazes, with even small amounts (0.1–1%)

yielding intense colors.[11]

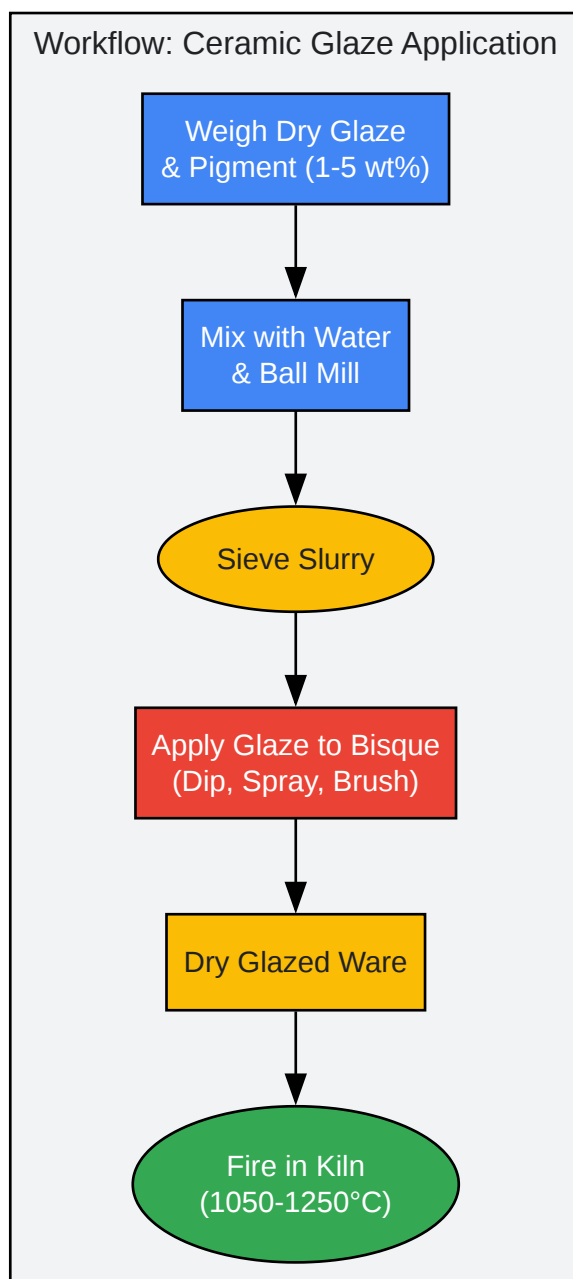
Materials:

- Cobalt phosphate pigment (synthesized or commercial)
- Base glaze formulation (frit, kaolin, silica, etc.)
- Ceramic bisque ware
- Ball mill or mortar and pestle
- Sieve (e.g., 80-100 mesh)
- Glaze application tools (brush, spray gun, dipping tongs)
- Kiln

Procedure:

- Formulation:
 - Weigh the dry components of the base glaze.
 - Weigh the cobalt phosphate pigment. A typical concentration is 1-5 wt% of the total dry glaze weight.[12][13]
- Mixing and Milling:
 - Combine the dry glaze components and the pigment with water to form a slurry.
 - For optimal dispersion and to avoid speckling, wet mill the slurry in a ball mill for several hours.[14] Alternatively, for small batches, thoroughly mix using a mortar and pestle.
- Sieving:
 - Pass the glaze slurry through a fine-mesh sieve to remove any large particles and ensure homogeneity.

- Application:
 - Apply the glaze to the ceramic bisque ware using the desired technique (brushing, dipping, or spraying). Ensure an even coating.
- Drying:
 - Allow the glazed ware to dry completely.
- Firing:
 - Fire the glazed pieces in a kiln according to a suitable firing schedule for the specific glaze and clay body. Firing temperatures for glazes containing cobalt phosphate can range from 1050 °C to 1250 °C.[\[12\]](#)[\[15\]](#)



[Click to download full resolution via product page](#)

Caption: General workflow for applying cobalt phosphate in ceramic glazes.

Protocol 3: Application in Glass Manufacturing

This protocol describes the incorporation of cobalt phosphate into a glass batch to produce colored glass. Cobalt is an extremely intense coloring agent in glass melts.[5][16]

Materials:

- Cobalt phosphate pigment
- Glass raw materials (e.g., silica sand, soda ash, limestone)
- High-temperature crucible
- Glass furnace
- Molds and annealing oven

Procedure:

- Batch Calculation:
 - Calculate and weigh the primary glass-forming raw materials.
 - Add a small amount of cobalt phosphate pigment to the batch. Cobalt is a powerful colorant, and only a few parts per million can produce a light blue color.[16] Typical additions are very low, often less than 0.1 wt%.
- Mixing:
 - Thoroughly mix the dry raw materials and the cobalt phosphate pigment to ensure a homogenous batch, which is critical for uniform color.
- Melting:
 - Load the batch into a crucible and place it in a glass furnace.
 - Heat the batch to the required melting temperature (e.g., 1400-1500 °C for a typical soda-lime glass) until a homogenous, bubble-free melt is achieved.[17]
- Forming:
 - Pour, press, or blow the molten glass into its desired shape.
- Annealing:

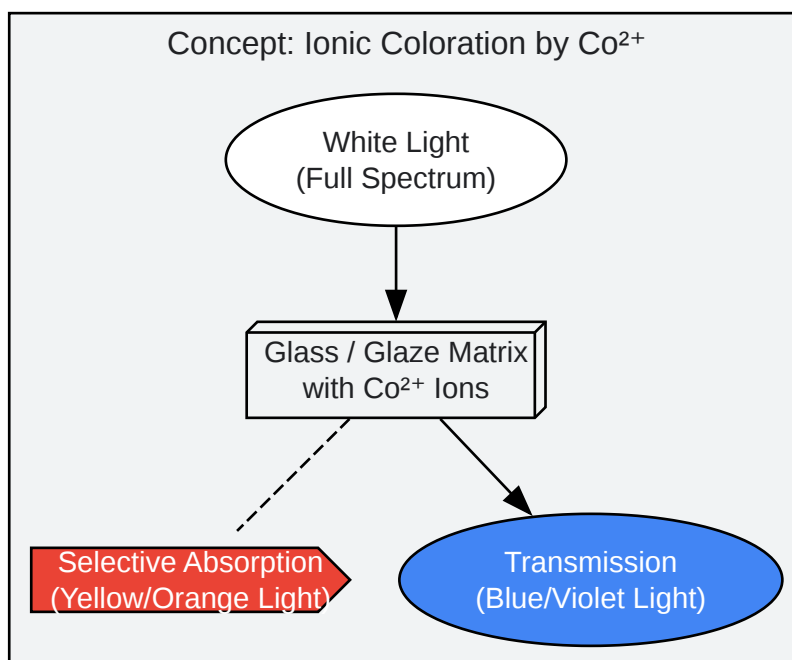
- Transfer the formed glass object to an annealing oven to cool slowly. This process relieves internal stresses, preventing the glass from cracking. The cooling range is typically between 590°C and 450°C.[17]

Performance Data and Characterization

The performance of cobalt phosphate as a pigment is primarily evaluated by its color, stability, and interaction with the surrounding matrix.

Coloration Mechanism

The blue to violet color imparted by cobalt phosphate is due to the electronic configuration of the divalent cobalt ion (Co^{2+}). [6] When incorporated into a glass or glaze matrix, the Co^{2+} ions exist within the silicate network. These ions selectively absorb light in the yellow-orange portion of the visible spectrum, primarily transmitting light in the blue and violet regions, which is then observed by the eye. [6][18]



[Click to download full resolution via product page](#)

Caption: Conceptual diagram of ionic coloration in a cobalt-doped matrix.

Performance in Ceramic Systems

The final color and stability of cobalt phosphate in a glaze depend on the firing temperature, kiln atmosphere, and the chemical composition of the base glaze.[\[11\]](#)

Table 2: Firing Conditions and Performance in Ceramics

Parameter	Typical Range / Observation	References
Firing Temperature	1000 °C - 1250 °C	[12] [15]
Pigment Concentration	0.5 - 5.0 wt%	[11] [12] [13]
Thermal Stability	Stable up to at least 1100 °C	[6] [12]
Glaze Compatibility	Best performance in leadless, single-firing glazes. [6] [12] Can be sensitive to glaze chemistry; high-alkali fluxes can alter the final hue. [11]	
Resulting Colors	Varies from violet to intense blue, depending on Co ²⁺ coordination and glaze chemistry.	[1] [6]

Performance in Glass Systems

In glass, cobalt is one of the most powerful colorants. The final color is highly dependent on concentration.

Table 3: Performance Characteristics in Glass

Parameter	Typical Range / Observation	References
Typical Concentration	< 0.1 wt% (often measured in parts per million)	[16][18]
Resulting Color	Deep, intense blue.[5][16]	
UV Protection	Cobalt blue glass offers good protection against UV rays.[16]	
Chemical Stability	The Co^{2+} ion is stable within the silicate glass matrix at high temperatures.	[1]

Characterization

To evaluate the synthesized pigments and their performance in final products, several analytical techniques are employed:

- X-Ray Diffraction (XRD): To confirm the crystal phase of the synthesized pigment (e.g., $\text{Co}_3(\text{PO}_4)_2$) and identify any secondary phases.[6][19]
- Scanning Electron Microscopy (SEM): To observe the particle size, morphology, and distribution of the pigment powder.[6][12]
- UV-Vis-NIR Spectroscopy: To study the optical properties and understand the electronic transitions of the Co^{2+} ion that give rise to the color.[6][12][19]
- CIE Lab* Colorimetry: To quantitatively measure and define the color coordinates of the pigment powder and the final glazed or glass products.[6][12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemiis.com [chemiis.com]
- 2. The Role of Cobalt Phosphate in Enhancing the Activity toward Water Oxidation [ceramic-glazes.com]
- 3. Cobalt(II) phosphate - Wikipedia [en.wikipedia.org]
- 4. Cobalt - Wikipedia [en.wikipedia.org]
- 5. Cobalt glass - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]
- 7. Coloring process of colored glass [glassglobal.com]
- 8. chsopensource.org [chsopensource.org]
- 9. Cobalt violet - ColourLex [colourlex.com]
- 10. youtube.com [youtube.com]
- 11. help.glazy.org [help.glazy.org]
- 12. researchgate.net [researchgate.net]
- 13. John Parker Ceramic Artist and Designer - Auckland New Zealand [johnparker.co.nz]
- 14. Glaze Material Substitutions [ceramicartsnetwork.org]
- 15. pampascolor.com [pampascolor.com]
- 16. Glass Color Chemistry | Glass Packaging Institute [gpi.org]
- 17. DE102010021492B4 - Process for the production of colored glass - Google Patents [patents.google.com]
- 18. lehigh.edu [lehigh.edu]
- 19. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes: Cobalt Phosphate in Ceramic and Glass Pigmentation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085627#cobalt-phosphate-in-ceramic-and-glass-pigmentation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com